

A Technical Guide to the Physicochemical Properties of 9-Ethynylphenanthrene

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Compound of Interest

Compound Name: 9-Ethynylphenanthrene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physicochemical properties of **9-Ethynylphenanthrene**, with a focus on its melting point and solubility. This document is intended to be a valuable resource for professionals in research and development who are considering the use of this compound in their work.

Core Physicochemical Data

Quantitative data for the melting point of **9-Ethynylphenanthrene** is available and summarized below. However, specific quantitative solubility data in common organic solvents is not readily available in the current literature. Based on the general properties of polycyclic aromatic hydrocarbons (PAHs), **9-Ethynylphenanthrene** is expected to be sparingly soluble in polar solvents like water and more soluble in nonpolar organic solvents.

Table 1: Physical and Chemical Properties of 9-Ethynylphenanthrene

Property	Value	Source(s)
Melting Point	61 - 65 °C	[1]
	63 - 67 °C	[2][3]
Molecular Formula	C ₁₆ H ₁₀	[1]
Molecular Weight	202.25 g/mol	[2]
Appearance	Yellow powder	[1]
Boiling Point	377 °C (lit.)	[1]

Experimental Protocols

Detailed methodologies for determining the melting point and a proposed protocol for assessing the solubility of **9-Ethynylphenanthrene** are provided below. These protocols are standard laboratory procedures and can be adapted based on available equipment and specific research needs.

Melting Point Determination

The melting point of a crystalline solid is a key indicator of its purity and is determined by heating the substance and observing the temperature range over which it transitions from a solid to a liquid.

Methodology:

- **Sample Preparation:** A small amount of finely powdered **9-Ethynylphenanthrene** is packed into a capillary tube to a height of 2-3 mm.[4] The tube is then tapped gently to ensure the sample is compact at the bottom.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, such as a Mel-Temp or a similar device.[5]
- **Initial Determination:** A rapid heating rate is used to obtain an approximate melting point range. This provides a rough estimate and helps in planning the subsequent, more accurate measurement.

- **Accurate Determination:** A fresh sample is prepared and the apparatus is heated to a temperature approximately 10-15 °C below the estimated melting point. The heating rate is then slowed to 1-2 °C per minute to allow for thermal equilibrium between the sample and the thermometer.^{[4][5]}
- **Observation and Recording:** The temperature at which the first droplet of liquid appears is recorded as the beginning of the melting range. The temperature at which the last crystal melts is recorded as the end of the melting range.^[4] For a pure compound, this range should be narrow, typically 1-2 °C.^[6]

Proposed Protocol for Solubility Determination

Given the absence of specific solubility data, the following protocol is proposed for determining the solubility of **9-Ethynylphenanthrene** in various solvents. This method is based on the principle of creating a saturated solution and then quantifying the amount of dissolved solute.

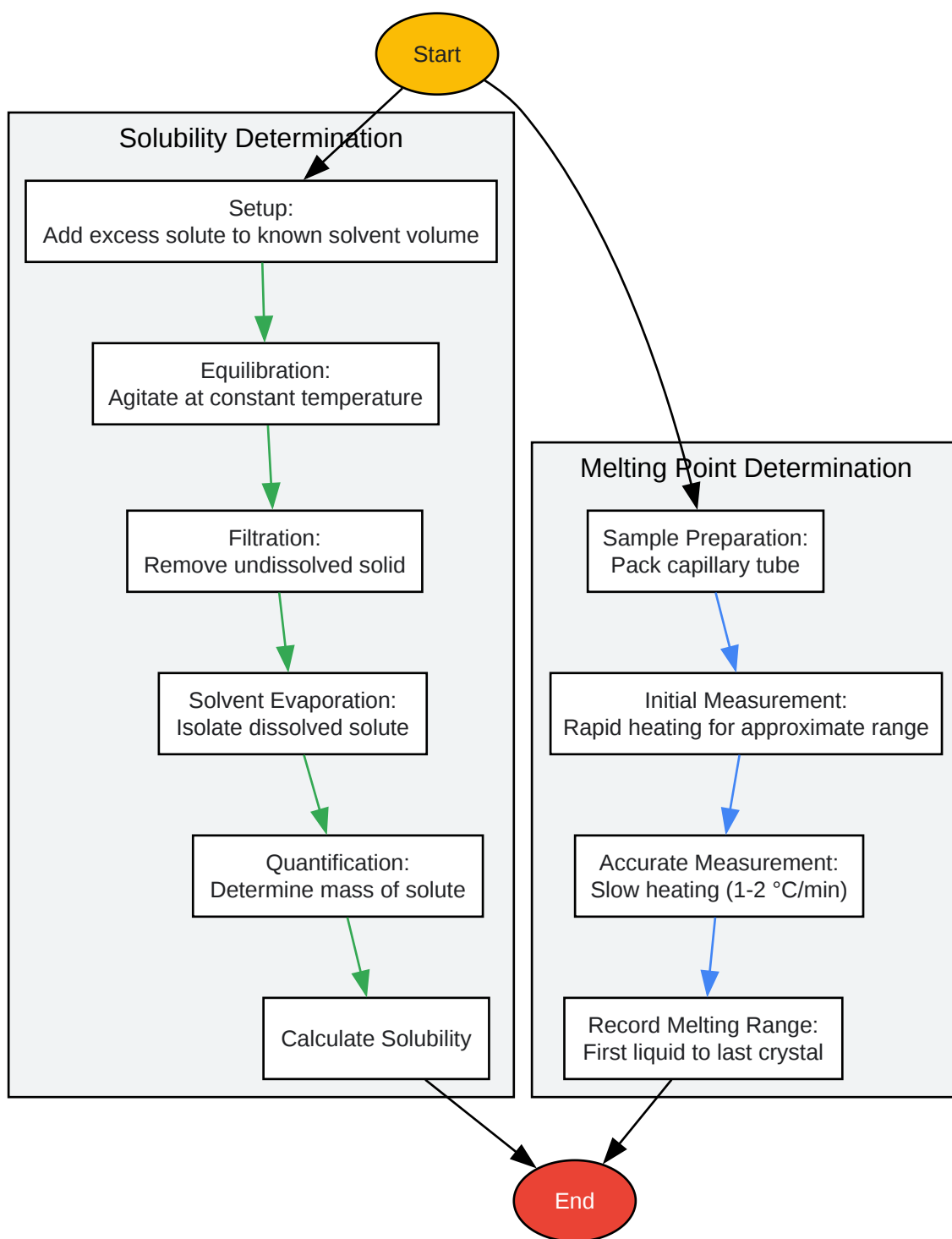
Methodology:

- **Solvent Selection:** A range of common laboratory solvents of varying polarities should be selected for testing. A suggested list includes:
 - Nonpolar: Hexane, Toluene, Dichloromethane
 - Polar Aprotic: Acetone, Ethyl Acetate, Acetonitrile
 - Polar Protic: Ethanol, Methanol, Water
- **Equilibrium Saturation:**
 - An excess amount of **9-Ethynylphenanthrene** is added to a known volume of each selected solvent in a sealed vial.
 - The vials are agitated (e.g., using a shaker or magnetic stirrer) at a constant temperature (e.g., 25 °C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached and a saturated solution is formed.
- **Sample Preparation for Analysis:**

- After the equilibration period, the undissolved solid is allowed to settle.
- A known volume of the supernatant (the saturated solution) is carefully withdrawn using a syringe fitted with a filter (e.g., a 0.45 μm PTFE filter) to remove any suspended solid particles.
- Quantification of Solute:
 - The solvent from the filtered aliquot is evaporated under a stream of nitrogen or in a vacuum oven.
 - The mass of the remaining solid **9-Ethynylphenanthrene** is determined using an analytical balance.
- Calculation of Solubility:
 - The solubility is calculated and expressed in units such as grams per liter (g/L) or moles per liter (mol/L).

Experimental Workflow Visualization

The following diagram illustrates the logical flow of the experimental procedures for determining the melting point and solubility of **9-Ethynylphenanthrene**.



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*Experimental workflow for determining the melting point and solubility of **9-Ethynylphenanthrene**.*

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